

AZD5718: A Technical Guide for Researchers in Chronic Kidney Disease

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Compound of Interest

Compound Name: AZD5718
CAS No.: 2041076-43-9
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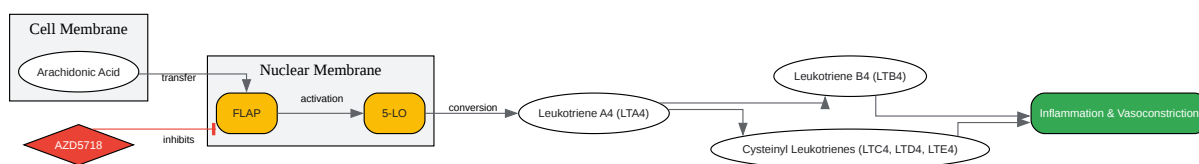
This technical guide provides an in-depth overview of **AZD5718**, a potent and selective inhibitor of 5-lipoxygenase-activating protein (FLAP), and its investigation as a potential therapeutic agent for chronic kidney disease (CKD). This document consolidates key preclinical and clinical data, outlines experimental methodologies, and visualizes the underlying signaling pathways and clinical trial workflows.

Core Concepts: Mechanism of Action and Rationale for CKD

AZD5718 is a reversible inhibitor of the 5-lipoxygenase-activating protein (FLAP).[1] FLAP is an integral membrane protein essential for the biosynthesis of leukotrienes, which are potent lipid mediators involved in inflammation.[2][3] By binding to FLAP, **AZD5718** prevents the transfer of arachidonic acid to 5-lipoxygenase (5-LO), the initial and rate-limiting step in the leukotriene synthesis pathway. This inhibition leads to a reduction in the production of all downstream leukotrienes, including leukotriene B4 (LTB4) and the cysteinyl leukotrienes (LTC4, LTD4, and LTE4).

Leukotrienes are implicated in the pathophysiology of CKD through their pro-inflammatory and vasoconstrictive properties, which can contribute to glomerular injury, endothelial dysfunction, and a decline in renal function.[3] The rationale for investigating **AZD5718** in CKD is based on the hypothesis that inhibiting leukotriene production will ameliorate these detrimental effects, thereby reducing albuminuria and slowing disease progression.

Signaling Pathway of the 5-Lipoxygenase Pathway and AZD5718 Inhibition



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Figure 1: Mechanism of **AZD5718** Action

Preclinical and Clinical Pharmacology

AZD5718 has been characterized through a series of in vitro and in vivo studies, as well as in early-phase clinical trials in healthy volunteers.

Preclinical Pharmacology

Parameter	Value	Species/System
Mechanism of Action	5-lipoxygenase activating protein (FLAP) inhibitor	-
Binding Affinity (Kd)	0.0044 µmol/L	Human
Binding Off-Rate (Koff)	1.27 min ⁻¹	Human
In Vitro IC50 (LTB4 production)	0.039 µmol/L	Human whole blood
Maximum In Vitro Inhibition	>95%	Human whole blood
In Vivo Activity	Active in dog and rabbit blood; inactive in rat and mouse blood	-

Table 1: Preclinical Pharmacology of **AZD5718**.[\[1\]](#)

Clinical Pharmacokinetics and Pharmacodynamics

A first-in-human study involving single and multiple ascending doses (SAD and MAD) in healthy subjects provided key pharmacokinetic and pharmacodynamic data.

Parameter	Value	Study Population
Absorption	Rapidly absorbed	Healthy subjects
Terminal Half-life	10–12 hours	Healthy subjects
Time to Steady-state	~3 days	Healthy subjects
Target Engagement Biomarkers	Ex vivo calcium ionophore-stimulated LTB4 production in whole blood; endogenous urinary LTE4	Healthy subjects
IC50 (LTB4 and LTE4 inhibition)	Lower nM range	Healthy subjects

Table 2: Clinical Pharmacology of **AZD5718** in Healthy Volunteers.[\[1\]](#)

Clinical Research in Chronic Kidney Disease: The FLAIR Trial

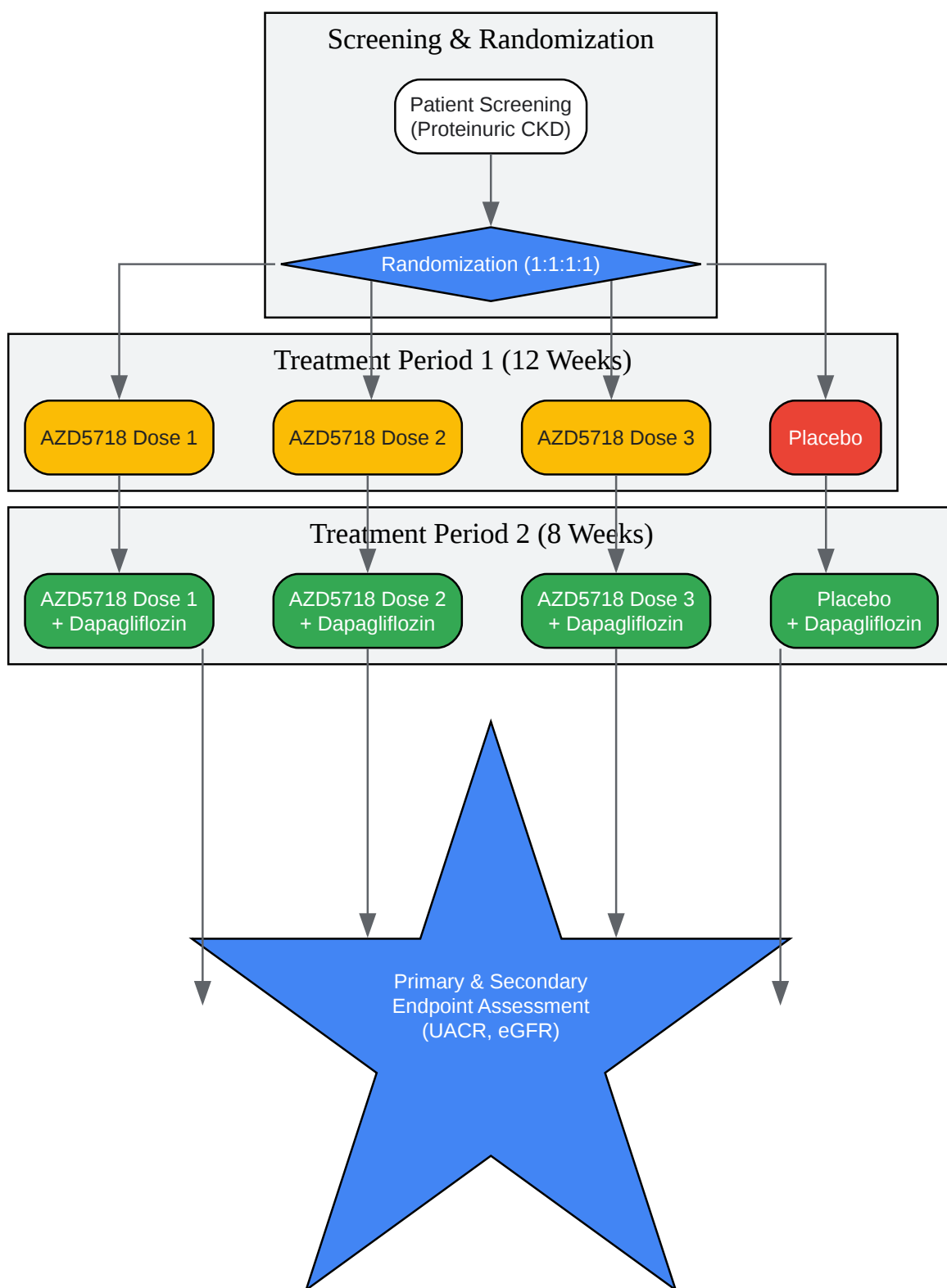
The "FLAP Inhibition in Renal disease" (FLAIR) study is a Phase 2b, randomized, double-blind, placebo-controlled, multicenter trial designed to evaluate the efficacy and safety of **AZD5718** in patients with proteinuric CKD.

FLAIR Trial Design

Parameter	Description
Study Phase	Phase 2b
Design	Randomized, double-blind, placebo-controlled, multicenter
Patient Population	Patients with proteinuric CKD (with or without type 2 diabetes)
Sample Size	Approximately 632 participants
Treatment Arms	Three different doses of AZD5718 or placebo, once daily
Treatment Period 1	12 weeks of AZD5718 or placebo
Treatment Period 2	8-week extension with the addition of dapagliflozin (10 mg/day) to all arms
Primary Efficacy Objective	Dose-response effect of AZD5718 on urinary albumin-to-creatinine ratio (UACR) after the dapagliflozin extension
Key Secondary Objectives	Dose-response effect on UACR with AZD5718 alone; effects on estimated glomerular filtration rate (eGFR)

Table 3: Overview of the FLAIR Clinical Trial.[\[2\]](#)[\[3\]](#)

FLAIR Trial Workflow



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Figure 2: FLAIR Clinical Trial Workflow

Experimental Protocols

This section provides an overview of the methodologies for key experiments cited in the research of **AZD5718**.

Ex Vivo Leukotriene B4 (LTB4) Production Assay in Human Whole Blood

This assay is used to measure the inhibitory effect of **AZD5718** on LTB4 synthesis.

Principle: Whole blood is stimulated with a calcium ionophore, which induces the release of arachidonic acid and subsequent production of leukotrienes. The amount of LTB4 produced is then quantified, typically by radioimmunoassay (RIA) or enzyme-linked immunosorbent assay (ELISA).

Methodology:

- **Blood Collection:** Collect whole blood from subjects into heparinized tubes.
- **Stimulation:** Incubate the blood samples with a calcium ionophore (e.g., A23187 at a final concentration of 10 μ M) at 37°C for a specified time (e.g., 30 minutes).
- **Termination of Reaction:** Stop the reaction by placing the samples on ice and centrifuging to separate plasma.
- **Sample Preparation:** Prepare plasma samples for analysis. This may involve protein precipitation and solid-phase extraction to purify LTB4.
- **Quantification:** Measure the concentration of LTB4 using a validated radioimmunoassay (RIA) or a competitive ELISA kit.
- **Data Analysis:** Compare the LTB4 levels in samples from subjects treated with **AZD5718** to those from placebo-treated subjects to determine the percent inhibition.

Urinary Leukotriene E4 (LTE4) Measurement

This non-invasive assay serves as a biomarker for systemic leukotriene production.

Principle: LTE4 is a stable end-product of the cysteinyl leukotriene pathway that is excreted in the urine. Its concentration is measured, typically using a competitive ELISA.

Methodology:

- Urine Collection: Collect spot or timed urine samples from subjects.
- Sample Storage: Store urine samples at -80°C until analysis.
- Sample Preparation: Thaw urine samples and centrifuge to remove any particulate matter. Samples may require dilution with the assay buffer provided in the ELISA kit.
- ELISA Procedure:
 - Add standards and prepared urine samples to the wells of a microplate pre-coated with an LTE4 antibody.
 - Add an enzyme-conjugated LTE4 (tracer) to each well to compete with the LTE4 in the sample for antibody binding sites.
 - Incubate the plate according to the manufacturer's instructions.
 - Wash the plate to remove unbound reagents.
 - Add a substrate solution that will react with the enzyme on the tracer to produce a colorimetric signal.
 - Stop the reaction and measure the absorbance using a microplate reader.
- Data Analysis: The concentration of LTE4 in the urine samples is inversely proportional to the signal intensity. Calculate the LTE4 concentration by comparing the sample absorbance to a standard curve. Results are often normalized to urinary creatinine concentration.

Urinary Albumin-to-Creatinine Ratio (UACR) Measurement

UACR is a key clinical endpoint for assessing kidney damage and the efficacy of interventions in CKD.

Principle: This ratio corrects for variations in urine concentration by normalizing the amount of albumin to the amount of creatinine excreted.

Methodology:

- **Urine Collection:** Collect a spot urine sample, preferably a first-morning void.
- **Urinary Albumin Measurement:**
 - **Method:** Typically measured using a competitive chemiluminescence enzyme immunoassay or an immunoturbidimetric assay.
 - **Procedure:** Urine samples are incubated with a specific anti-human albumin antibody. The amount of albumin is quantified by measuring the resulting signal (light emission or turbidity), which is compared to a standard curve.
- **Urinary Creatinine Measurement:**
 - **Method:** Commonly measured using the Jaffe colorimetric method.
 - **Principle:** Creatinine reacts with picric acid in an alkaline solution to form a colored complex.
 - **Procedure:** The urine sample is mixed with an alkaline picrate solution, and the rate of color formation is measured spectrophotometrically. The creatinine concentration is determined by comparing the reaction rate to that of a known creatinine standard.
- **Calculation of UACR:**
 - Divide the urinary albumin concentration (in mg) by the urinary creatinine concentration (in g) to obtain the UACR in mg/g.

Conclusion

AZD5718 represents a novel therapeutic approach for chronic kidney disease by targeting the pro-inflammatory leukotriene pathway. The ongoing FLAIR clinical trial will provide crucial data on the efficacy and safety of this FLAP inhibitor in reducing albuminuria and potentially slowing the progression of CKD. The experimental protocols and data presented in this guide offer a

comprehensive resource for researchers and professionals in the field of nephrology and drug development.

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References

- [1. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- [2. medicchem-me.com](https://www.medicchem-me.com) [[medicchem-me.com](https://www.medicchem-me.com)]
- [3. Design of FLAIR: a Phase 2b Study of the 5-Lipoxygenase Activating Protein Inhibitor AZD5718 in Patients With Proteinuric CKD - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/articles/PMC6111111/)]
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